

Personal protective equipment for handling Lanthanum bromide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Lanthanum bromide

Cat. No.: B1212527 Get Quote

Essential Safety and Handling Guide for Lanthanum Bromide

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Lanthanum Bromide** (LaBr₃), including detailed operational and disposal plans. Adherence to these procedures is critical for minimizing risks and ensuring the well-being of all laboratory personnel.

Lanthanum bromide is a solid, hygroscopic material that can cause skin, eye, and respiratory irritation.[1][2][3] Proper handling and the use of appropriate personal protective equipment (PPE) are crucial to prevent exposure.

Hazard Identification and Personal Protective Equipment

Lanthanum bromide is classified as a hazardous substance.[3] The primary hazards are:

- Skin Corrosion/Irritation: Category 2[1][3]
- Serious Eye Damage/Eye Irritation: Category 2[1][3]



• Specific target organ toxicity (single exposure): Category 3, primarily affecting the respiratory system.[1][3]

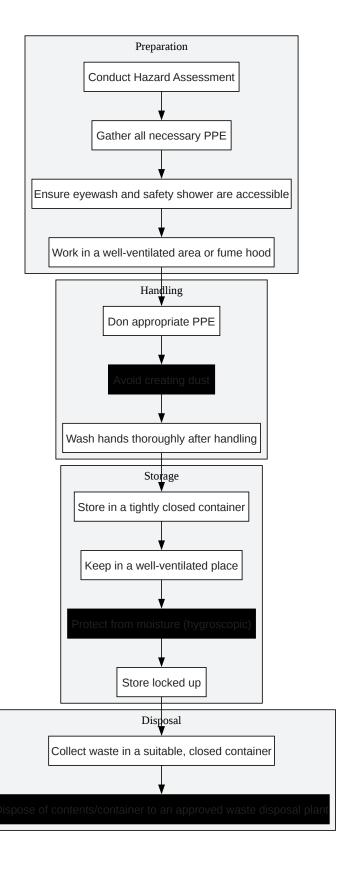
To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield should be worn in addition to goggles when a splash hazard is present.[4][5]	Protects against dust particles and chemical splashes that can cause serious eye irritation.[1][2][3]
Skin Protection	Wear protective gloves (disposable nitrile gloves are the minimum) and impervious, flame-resistant clothing or a lab coat.[4][5][6][7] For tasks with a higher risk of exposure, double-gloving or wearing Silver Shield gloves under nitrile gloves is recommended. [5]	Prevents skin contact which can cause irritation.[1][2][3] Contaminated clothing must be removed and washed before reuse.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A full-face respirator should be used in situations with high dust concentrations.[3][4]	Protects against the inhalation of dust which may cause respiratory irritation.[1][2]

Standard Operating Procedure for Handling Lanthanum Bromide



The following workflow outlines the necessary steps for safely handling **Lanthanum Bromide** from acquisition to disposal.





Click to download full resolution via product page

Standard Operating Procedure for Lanthanum Bromide

Emergency Response Plan

Immediate and appropriate action during an emergency is critical.

Spills:

- Evacuate: Evacuate the immediate area.[8]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[1][9]
- Decontaminate: Clean the spill area thoroughly.

Exposure:

- Inhalation: Move the affected person to fresh air. If they feel unwell, call a poison center or doctor.[1]
- Skin Contact: Wash the affected area with plenty of soap and water.[1] If skin irritation occurs, seek medical advice.[1] Remove and wash contaminated clothing before reuse.[1]
- Eye Contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice.[1]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[3]

Fire:

 Use extinguishing media suitable for the surrounding fire. Lanthanum bromide itself is not flammable.[1]



Disposal Plan

Waste lanthanum bromide is considered hazardous waste.[9]

- Collection: Collect waste material in a suitable, closed container.[1][9]
- Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with local, regional, and national regulations.[1][9][10] Do not release it into the environment.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. Lanthanum (III) Bromide Hydrate ProChem, Inc. [prochemonline.com]
- 3. fishersci.com [fishersci.com]
- 4. echemi.com [echemi.com]
- 5. Personal Protective Equipment Requirements for Laboratories Environmental Health and Safety [ehs.ncsu.edu]
- 6. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 7. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 8. uwlax.edu [uwlax.edu]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. luxiumsolutions.com [luxiumsolutions.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Lanthanum bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212527#personal-protective-equipment-for-handling-lanthanum-bromide]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com